

# Accessing Beamtime on BM30 (FAME) at the ESRF: A Technical Guide

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## Compound of Interest

Compound Name: BM30

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information for researchers, scientists, and drug development professionals on obtaining beamtime and conducting experiments at the **BM30** beamline, also known as FAME (French Absorption spectroscopy beamline in Material and Environmental sciences), at the European Synchrotron Radiation Facility (ESRF). This guide covers the beamline's technical specifications, experimental capabilities, detailed procedural protocols, and the application process for beamtime access.

## Introduction to the FAME (BM30) Beamline

The FAME beamline is dedicated to X-ray Absorption Spectroscopy (XAS) and is particularly well-suited for investigating highly diluted samples.<sup>[1]</sup> Its primary applications are in the geochemical and environmental sciences, but it also serves a wide range of other scientific fields including materials science, biophysics, chemistry, and structural biology.<sup>[2]</sup> The beamline is a French Collaborating Research Group (CRG) beamline.<sup>[1]</sup> After a significant upgrade, the **BM30** beamline is scheduled to reopen to users in September 2025.<sup>[1]</sup>

## Technical Specifications and Capabilities

The FAME beamline offers a versatile platform for a variety of X-ray absorption spectroscopy techniques. Below is a summary of its key technical specifications and capabilities.

## Beamline Characteristics

Parameter	Value
Energy Range	4.8 - 40.0 keV
Beam Size (H x V)	200.0 x 100.0 $\mu\text{m}^2$ (Minimum and Maximum)
Source	Bending Magnet

Table 1: Key technical specifications of the FAME (**BM30**) beamline.[\[2\]](#)

## Experimental Techniques

The primary experimental techniques available at the FAME beamline are centered around X-ray Absorption Spectroscopy.

Technique	Acronym	Description
X-ray Absorption Spectroscopy	XAS	A technique that measures the X-ray absorption of a material at energies near and above the core-level binding energies of a specific element. It provides information on the local geometric and/or electronic structure.
Extended X-ray Absorption Fine Structure	EXAFS	A component of XAS that provides information about the local atomic structure, including interatomic distances, coordination number, and atomic species of the neighboring atoms to the absorbing atom.
X-ray Absorption Near-Edge Structure	XANES	A component of XAS that is sensitive to the oxidation state and coordination geometry of the absorbing atom. <sup>[3]</sup>
X-ray Fluorescence	XRF	A technique used to determine the elemental composition of a sample. It can also be used for mapping the distribution of elements.

Table 2: Principal experimental techniques available at FAME (BM30).<sup>[2]</sup>

## Sample Environments and Detectors

A variety of sample environments are available to accommodate a wide range of experimental conditions.

Sample Environment	Specifications
Liquid Helium Cryostat	Temperature range: 5 - 300 K
Large Volume High-Pressure/High-Temperature Vessel	Pressure range: 0 - 1500 bars; Temperature range: 20 - 1200°C
Operando Catalysis Reactor	Remotely controlled gas system

Table 3: Available sample environments at FAME (**BM30**).[\[2\]](#)

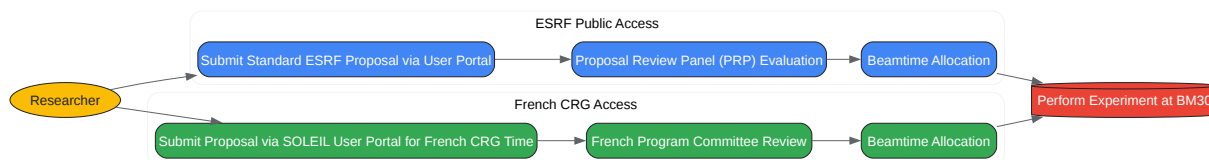
The beamline is equipped with state-of-the-art detectors for high-sensitivity measurements.

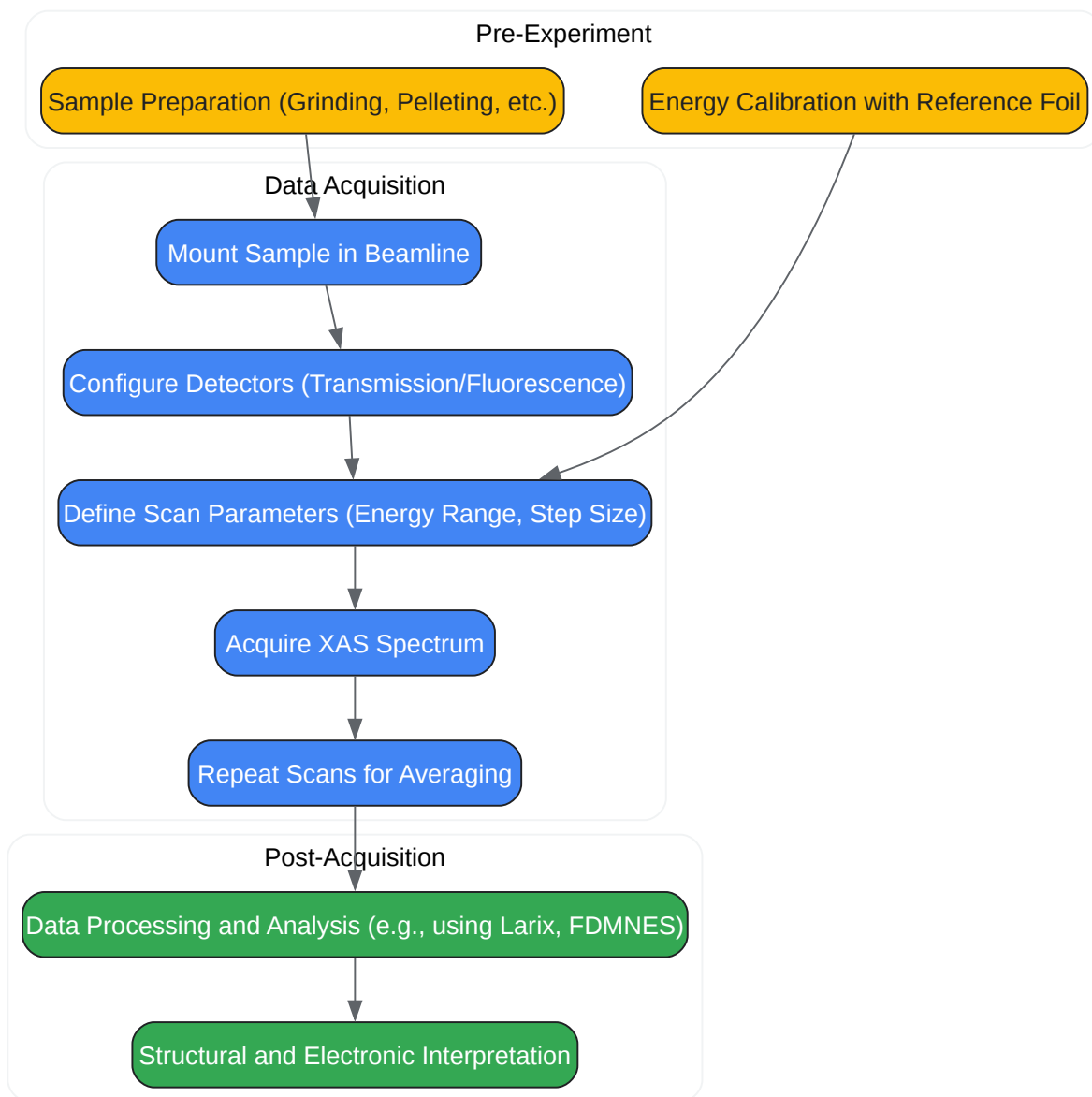
Detector Type	Model/Elements	Application
Solid State Detector	16-element Ge (Mirion)	Fluorescence measurement
Silicon Drift Detectors	Vortex	Fluorescence measurement
Si Diodes	Hamamatsu	Monitoring and transmitted intensity measurements

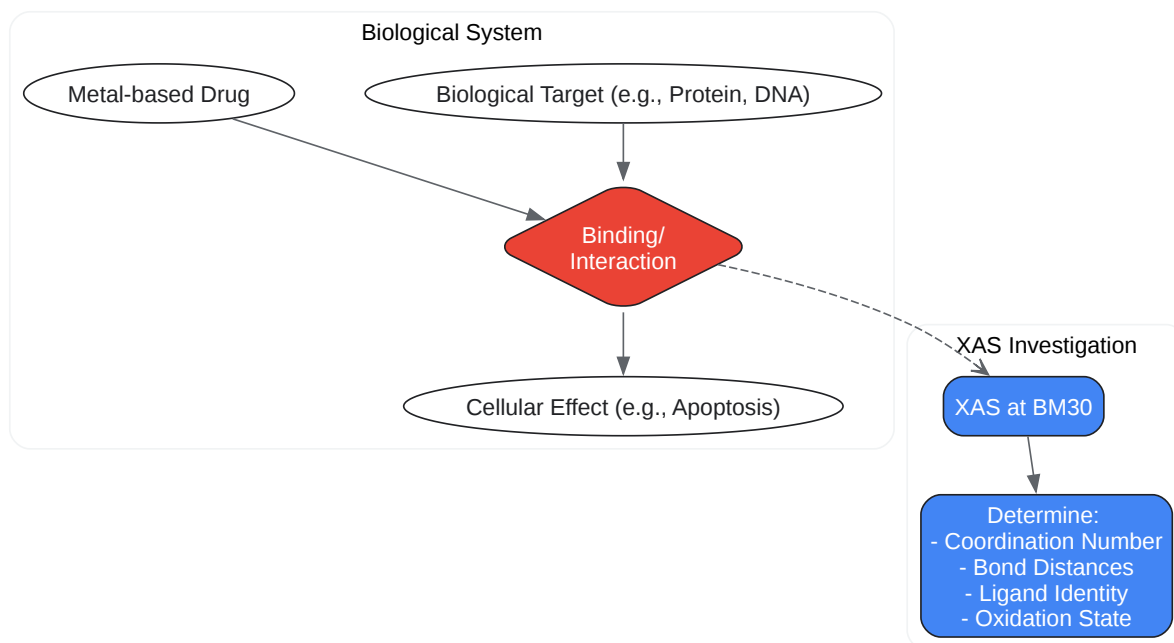
Table 4: Detectors available at the FAME (**BM30**) beamline.[\[2\]](#)

## The Beamtime Application Process

Access to the FAME beamline can be obtained through two main routes: the general ESRF user program and the French CRG beamtime.[\[1\]](#) One-third of the beamtime is available to the international scientific community through the standard ESRF proposal submission process, while the remaining two-thirds are allocated to researchers from French institutions.







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